

# Solubility Profile of Kalibor Fertilizer

## Components: A Technical Guide

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### Compound of Interest

Compound Name: *Kalibor*

Cat. No.: *B116482*

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This technical guide provides an in-depth analysis of the solubility characteristics of the core components found in **Kalibor**, a liquid fertilizer formulated with calcium nitrate and a boron source, presumed to be boric acid for the purpose of this guide. This document is intended for researchers, scientists, and professionals in various fields, including agricultural science and chemical development, who require detailed solubility data and experimental methodologies.

## Core Components and Their Significance

**Kalibor** is identified as a liquid fertilizer containing calcium and boron, with its formulation based on calcium nitrate. Therefore, this guide will focus on the solubility properties of its two primary active components:

- Calcium Nitrate ( $\text{Ca}(\text{NO}_3)_2$ ): A crucial source of both calcium and nitrogen, essential for plant growth. Its high solubility is a key factor in its efficacy as a fertilizer.
- Boric Acid ( $\text{H}_3\text{BO}_3$ ): The most common source of boron in agricultural applications, vital for various plant metabolic processes.

## Quantitative Solubility Data

The following tables summarize the quantitative solubility of Calcium Nitrate and Boric Acid in various solvents at different temperatures.

Table 1: Solubility of Calcium Nitrate ( $\text{Ca}(\text{NO}_3)_2$ ) in Various Solvents

Solvent	Temperature (°C)	Solubility
Water (Anhydrous)	20	1212 g/L[1][2][3]
	40	2710 g/L[2][3]
Water (Tetrahydrate)	0	1050 g/L[2]
	20	1290 g/L[1][2]
	100	3630 g/L[2][3]
Ethanol	20	51.4 g/100g [2]
	40	62.9 g/100g [1][2]
Methanol	10	134 g/100g [2][3]
	40	144 g/100g [2]
	60	158 g/100g [2]
Acetone (Anhydrous)	25	33.08 g/100g [2]
Ammonia	-	Soluble[1][2]
Concentrated Nitric Acid	-	Almost Insoluble[1]

Table 2: Solubility of Boric Acid ( $\text{H}_3\text{BO}_3$ ) in Various Solvents

Solvent	Temperature (°C)	Solubility
Water	0	2.52 g/100 mL[4][5]
	20	4.72 g/100 mL[4][5]
	25	5.7 g/100 mL[4][5][6]
	80	19.10 g/100 mL[4][5]
	100	27.53 g/100 mL[4][5]
Ethanol (95%)	25	11.20% by weight[7]
Methanol	25	20.20% by weight[7]
Pyridine	-	Moderately Soluble[4]
Acetone	-	Very Slightly Soluble[4]

## Experimental Protocols for Solubility Determination

The following provides a generalized methodology for determining the solubility of inorganic salts like calcium nitrate and boric acid. This protocol is based on the principle of creating a saturated solution at a specific temperature and then determining the concentration of the solute.

Objective: To determine the solubility of a given salt in a specific solvent as a function of temperature.

Materials:

- The salt to be tested (e.g., Calcium Nitrate or Boric Acid)
- The chosen solvent (e.g., deionized water, ethanol)
- Heating and stirring apparatus (e.g., hot plate with magnetic stirrer)
- Temperature measurement device (e.g., calibrated thermometer or thermocouple)
- Filtration apparatus (e.g., filter paper, funnel)

- Analytical balance
- Drying oven

Procedure:

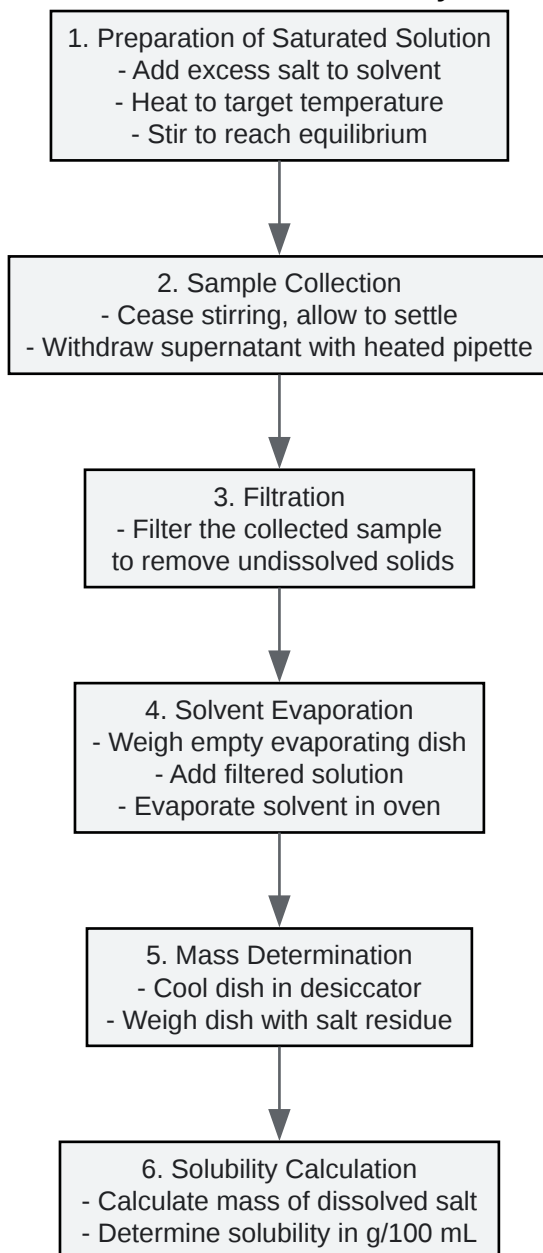
- Preparation of a Saturated Solution:
  - Add an excess amount of the salt to a known volume of the solvent in a beaker or flask.
  - Heat the mixture to the desired temperature while continuously stirring to ensure thorough mixing and facilitate dissolution.
  - Maintain the temperature and continue stirring for a sufficient period to ensure the solution reaches equilibrium (saturation). The presence of undissolved solid material at the bottom of the container indicates a saturated solution.
- Sample Collection and Filtration:
  - Once equilibrium is reached, cease stirring and allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a pre-heated pipette to prevent premature crystallization.
  - Immediately filter the collected sample to remove any remaining solid particles.
- Determination of Solute Concentration:
  - Accurately weigh an empty, dry evaporating dish.
  - Transfer the filtered, saturated solution to the evaporating dish and record the exact volume.
  - Carefully evaporate the solvent by placing the dish in a drying oven at a temperature that will not decompose the salt.
  - Once all the solvent has evaporated, cool the evaporating dish in a desiccator to prevent moisture absorption and then weigh it.

- The mass of the dissolved salt is the difference between the final mass of the dish with the residue and the initial mass of the empty dish.
- Calculation of Solubility:
  - Calculate the solubility using the following formula:  $\text{Solubility (g/100 mL)} = (\text{Mass of dissolved salt (g)} / \text{Volume of solvent (mL)}) \times 100$
- Repeatability:
  - Repeat the experiment at different temperatures to construct a solubility curve.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining solubility.

## Experimental Workflow for Solubility Determination



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Caption: Workflow for determining salt solubility.

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